Application Notes and Protocols for Butoxamine in Smooth Muscle Relaxation Studies

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Compound of Interest

Compound Name:	*Butoxamine*
CAS No.:	*2922-20-5*
Cat. No.:	*B1668089*

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Introduction

Butoxamine is a potent and selective β2-adrenergic receptor antagonist.[1][2] It is an essential pharmacological tool for investigating the role of the β2-adrenergic signaling pathway in various physiological and pathophysiological processes, particularly in the context of smooth muscle function. In smooth muscle tissues, the activation of β2-adrenoceptors by agonists such as isoproterenol or salbutamol leads to relaxation. This is primarily mediated through the Gs-protein coupled activation of adenylyl cyclase, which increases intracellular cyclic adenosine monophosphate (cAMP) levels. Subsequently, cAMP activates protein kinase A (PKA), which phosphorylates several downstream targets, ultimately leading to a decrease in intracellular calcium and smooth muscle relaxation.

Butoxamine competitively blocks these effects, making it an invaluable agent for characterizing the β2-adrenoceptor subtype and for studying physiological processes modulated by this receptor. These application notes provide detailed protocols for utilizing

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Butoxamine in in vitro smooth muscle relaxation studies, including experimental design, data analysis, and interpretation.

Signaling Pathways and Experimental Workflow

Butoxamine Signaling Pathway in Smooth Muscle Relaxation

The following diagram illustrates the signaling cascade initiated by β2-adrenergic receptor activation and its inhibition by **Butoxamine**.

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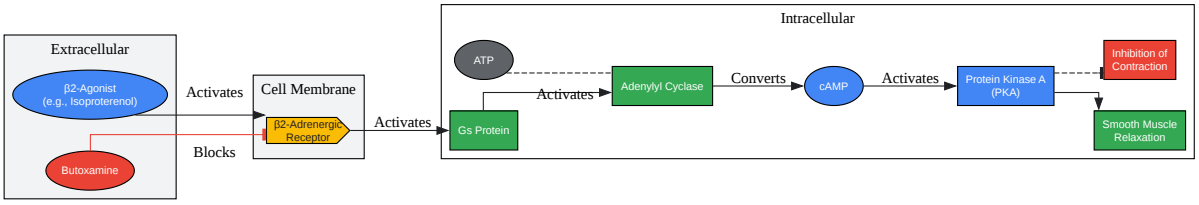

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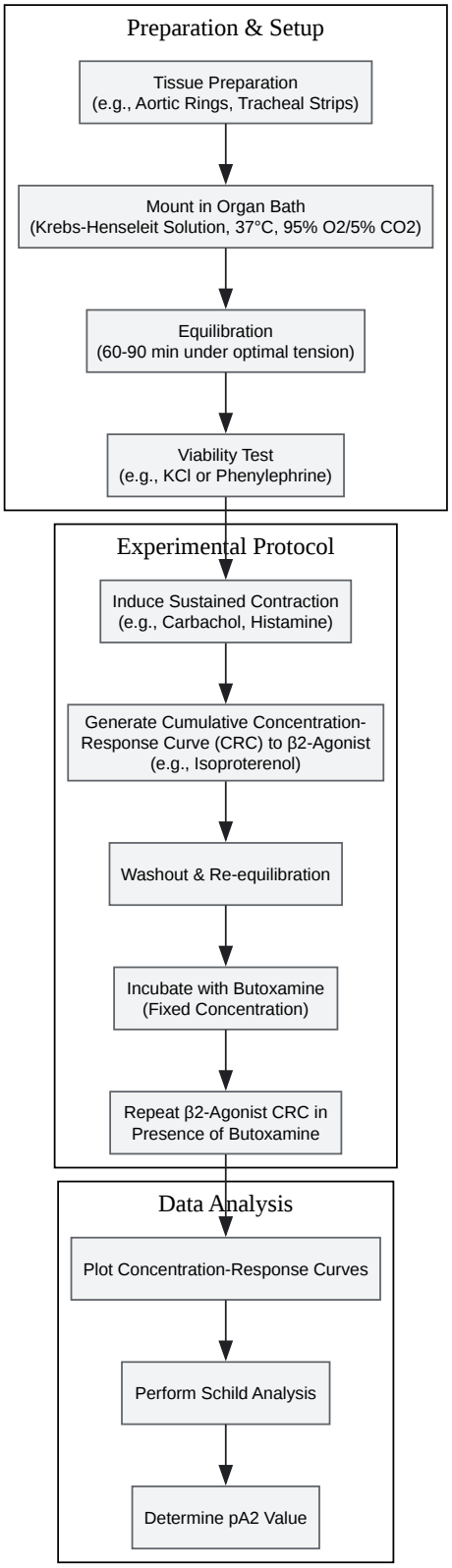

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References

- 1. Evidence showing that beta-adrenoceptor subtype responsible for the relaxation induced by isoprenaline is principally beta 2 but not beta 1 in guinea-pig tracheal smooth muscle - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Butoxamine - MeSH - NCBI [ncbi.nlm.nih.gov]
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